

# Application Note: Solid-Phase Extraction of Cocaethylene from Human Urine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cocaethylene

Cat. No.: B1209957

[Get Quote](#)

For Forensic Toxicology Use Only

## Abstract

This application note provides a detailed protocol for the extraction of **cocaethylene**, a key indicator of concurrent cocaine and alcohol use, from human urine samples using solid-phase extraction (SPE). The presented methodology, adapted from established forensic toxicology procedures, utilizes a mixed-mode cation exchange sorbent to achieve high recovery and clean extracts suitable for downstream analysis by techniques such as UPLC-MS/MS.<sup>[1][2]</sup> This method is designed for researchers, scientists, and drug development professionals requiring a reliable and reproducible approach for the quantification of **cocaethylene** in urine.

## Introduction

**Cocaethylene** is a pharmacologically active metabolite formed in the liver when cocaine and ethanol are consumed simultaneously.<sup>[3][4]</sup> Its presence in urine is a definitive marker of co-ingestion.<sup>[1]</sup> Due to its longer half-life compared to cocaine, **cocaethylene** can extend the window of detection, making it a crucial analyte in forensic and clinical toxicology.<sup>[1][2]</sup> Solid-phase extraction is a widely used technique for the isolation and concentration of analytes from complex biological matrices like urine, offering cleaner extracts compared to traditional methods.<sup>[5][6]</sup> This protocol details a streamlined SPE procedure that ensures high, consistent recoveries and minimal matrix effects, facilitating accurate and sensitive detection of **cocaethylene**.<sup>[1]</sup>

## Data Summary

The following table summarizes the quantitative data associated with the described SPE protocol and subsequent analysis.

Analyte	Recovery (%)	Limit of Detection (LOD) (ng/mL)	Limit of Quantification (LOQ) (ng/mL)	Matrix Effects (%)
Cocaethylene	>83% <a href="#">[1]</a>	4 <a href="#">[7]</a>	5.0 <a href="#">[8]</a>	< -16% <a href="#">[1]</a>
Cocaine	>83% <a href="#">[1]</a>	-	5.0 <a href="#">[8]</a>	< -16% <a href="#">[1]</a>
Benzoylecgonine	>83% <a href="#">[1]</a>	10 <a href="#">[7]</a>	-	< 3% <a href="#">[1]</a>

## Experimental Protocol

This protocol is based on the use of a mixed-mode cation exchange SPE sorbent, which simplifies the procedure by eliminating the need for conditioning and equilibration steps.[\[1\]](#)[\[2\]](#)

Materials:

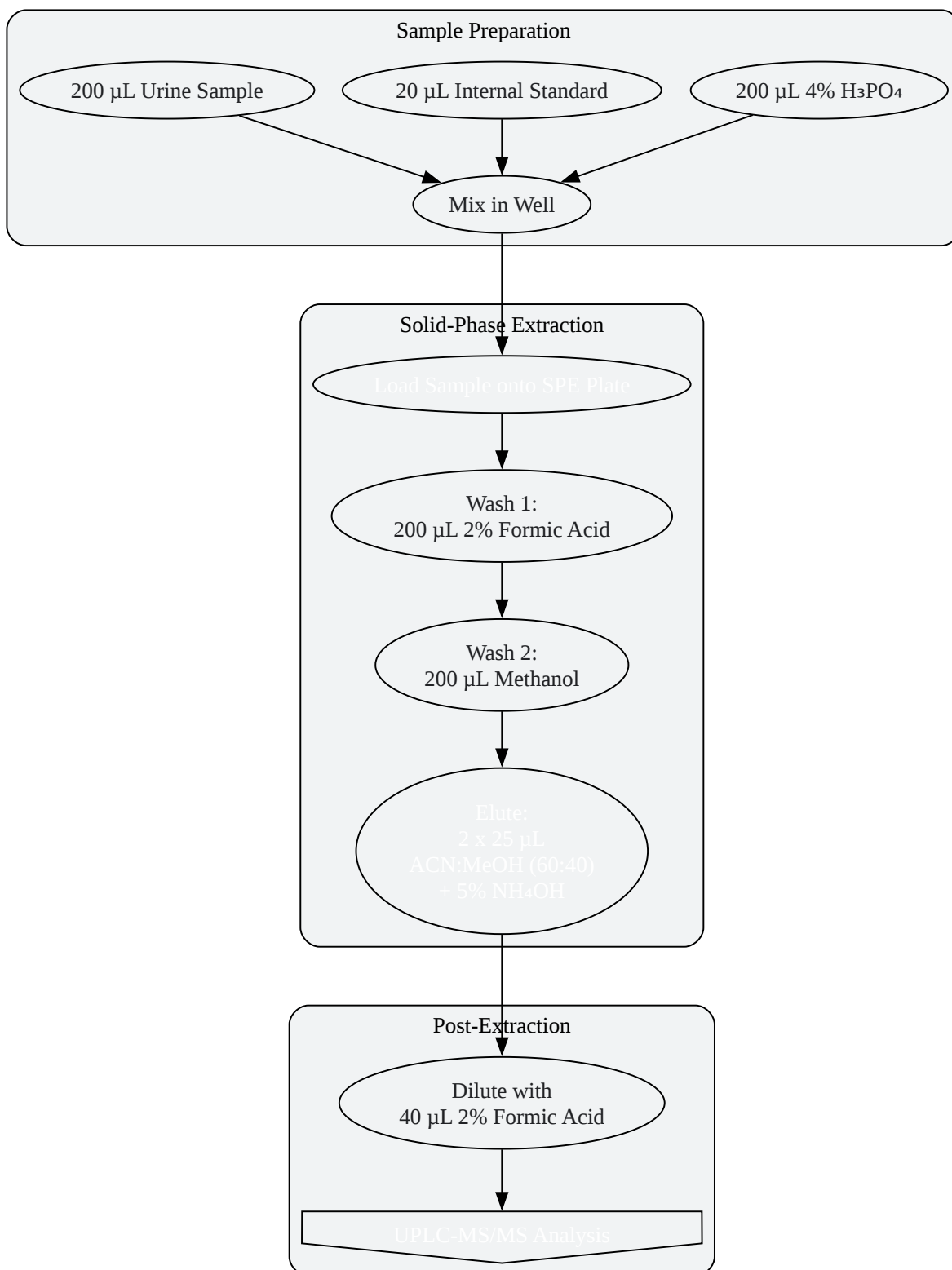
- SPE Plate: Oasis MCX  $\mu$ Elution Mixed-mode Cation Exchange Plates[\[1\]](#)[\[2\]](#)
- Human Urine Samples
- Internal Standard Solution (e.g., **cocaethylene-d8**)[\[1\]](#)[\[2\]](#)
- 4% Phosphoric Acid ( $\text{H}_3\text{PO}_4$ ) in Water[\[1\]](#)[\[2\]](#)
- Wash Solution 1: 2% Formic Acid in Water[\[1\]](#)[\[2\]](#)
- Wash Solution 2: Methanol[\[1\]](#)[\[2\]](#)
- Elution Solution: 60:40 Acetonitrile:Methanol with 5% strong ammonia solution[\[1\]](#)[\[2\]](#)
- Dilution Solution: 2% Formic Acid in Water[\[1\]](#)[\[2\]](#)
- SPE Vacuum Manifold

- Collection Plate/Vials

#### Procedure:

- Sample Pre-treatment:
  - Pipette 200  $\mu$ L of the urine sample into the wells of the SPE plate.[\[1\]](#)[\[2\]](#)
  - Add 20  $\mu$ L of the internal standard solution.[\[1\]](#)[\[2\]](#)
  - Add 200  $\mu$ L of 4%  $\text{H}_3\text{PO}_4$ .[\[1\]](#)[\[2\]](#)
  - Mix the sample within the well by aspirating and dispensing.
- Sample Loading:
  - Apply vacuum to the SPE manifold to load the pre-treated sample onto the sorbent bed.[\[1\]](#)[\[2\]](#)
- Washing:
  - Wash the sorbent with 200  $\mu$ L of 2% formic acid in water.[\[1\]](#)[\[2\]](#)
  - Wash the sorbent with 200  $\mu$ L of methanol.[\[1\]](#)[\[2\]](#)
- Elution:
  - Place a collection plate or vials inside the vacuum manifold.
  - Elute the analytes with two aliquots of 25  $\mu$ L of the elution solution (60:40 ACN:MeOH with 5% strong ammonia solution).[\[1\]](#)[\[2\]](#)
- Post-Elution Dilution:
  - Dilute the eluate with 40  $\mu$ L of 2% formic acid in water.[\[1\]](#)[\[2\]](#) The sample is now ready for injection into an analytical instrument like a UPLC-MS/MS system.[\[1\]](#)[\[2\]](#)

## Experimental Workflow Diagram



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. waters.com [waters.com]
- 2. waters.com [waters.com]
- 3. Determination of cocaine and its metabolites in human urine by gas chromatography/mass spectrometry after simultaneous use of cocaine and ethanol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. banyantreatmentcenter.com [banyantreatmentcenter.com]
- 5. Analysis of cocaine, benzoylecgonine, and cocaethylene in urine by HPLC with diode array detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Detection of cocaine and its metabolites in urine using solid phase extraction-ion mobility spectrometry with alternating least squares. | Sigma-Aldrich [b2b.sigmaaldrich.com]
- 7. Detection of cocaine and its metabolites in urine using solid phase extraction-ion mobility spectrometry with alternating least squares - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Determination of cocaine and cocaethylene in urine by solid-phase microextraction and gas chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Solid-Phase Extraction of Cocaethylene from Human Urine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209957#solid-phase-extraction-protocols-for-cocaethylene-from-urine]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)